

A Composite Hazard Profile: Identification and Classification

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Compound of Interest

Compound Name: 6-Chloro-3-(chloromethyl)-2-fluoropyridine

Cat. No.: B15046366

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Chloromethyl fluoropyridines, as a class, are hazardous substances. While the exact classification can vary between isomers, a composite analysis of related compounds reveals a consistent pattern of acute toxicity, corrosive properties, and potential for severe irritation.^{[3][4][5][6][7]}

Most compounds in this family are classified under the Globally Harmonized System (GHS) with multiple hazard warnings. The primary hazards include:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.^{[4][6][8][9][10][11]}
- Skin Corrosion/Irritation: These compounds can cause severe skin burns and irritation.^{[3][4][6][7]} The chloromethyl group can act as an alkylating agent, while the pyridine core itself can be corrosive.^[12]
- Serious Eye Damage: There is a significant risk of serious, potentially irreversible eye damage upon contact.^{[3][4][5][6][7]}
- Sensitization: Some derivatives may cause an allergic skin reaction upon repeated exposure.^[5]

Common GHS Hazard and Precautionary Statements

The following table summarizes the typical GHS classifications encountered for this chemical class.

Classification	Hazard Statement (H-Code)	Precautionary Statement (P-Code) Examples
Acute Toxicity (Oral, Dermal, Inhalation)	H302, H312, H332	P264, P270, P280, P301+P312[5][8][9][10][11]
Skin Corrosion/Irritation	H314, H315	P260, P280, P303+P361+P353, P363[5][6][8]
Serious Eye Damage/Irritation	H318, H319	P280, P305+P351+P338, P310[5][6]
Flammability	H225, H227 (Varies)	P210 (Keep away from heat/sparks/open flames)[8][9][11][13]

Visualizing the Hazards: GHS Pictograms

The following diagram illustrates the GHS pictograms commonly associated with chloromethyl fluoropyridines, reflecting their multifaceted hazard profile.

Common GHS Pictograms for Chloromethyl Fluoropyridines

Flame
(Flammable)

Health Hazard
(Carcinogen, Mutagen,
Target Organ Toxicity)

Exclamation Mark
(Irritant, Sensitizer,
Acute Toxicity)

Corrosion

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Caption: Common GHS pictograms for this chemical class.

Physicochemical Properties and Chemical Reactivity

Understanding the physical and chemical nature of these compounds is foundational to their safe handling.

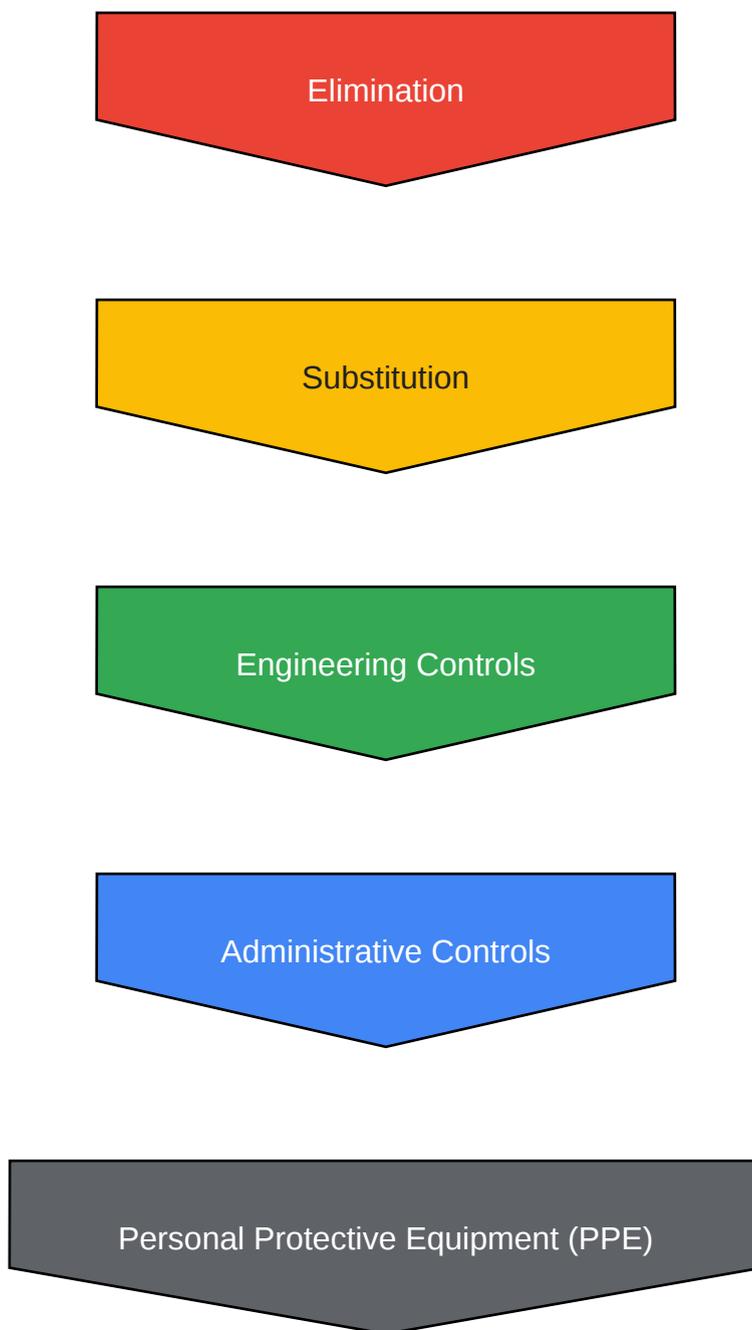
Property	Typical Value / Observation	Causality and Handling Implication
Physical State	Solid (often crystalline) or liquid at room temperature.[4][14]	Determines handling procedures (e.g., risk of dust inhalation for solids vs. vapor for liquids).
Stability	Generally stable under normal conditions. May be hygroscopic or sensitive to moisture and light.[3][15]	Store in tightly sealed, opaque containers in a dry environment to prevent degradation.[8][16] Moisture can lead to hydrolysis, potentially forming HCl.
Incompatibilities	Strong oxidizing agents, strong acids, strong bases.[15][16][17]	Keep segregated from these materials to prevent vigorous or explosive reactions.[17]
Hazardous Combustion Products	Nitrogen oxides (NO _x), Carbon monoxide (CO), Carbon dioxide (CO ₂), Hydrogen chloride (HCl), Hydrogen fluoride (HF).[3][7][8]	In case of fire, the release of these toxic and corrosive gases necessitates the use of a self-contained breathing apparatus (SCBA) for firefighters.[5][7][18]

The reactivity of the chloromethyl group makes these compounds excellent alkylating agents, a desirable trait for synthesis. However, this same reactivity means they can readily react with biological nucleophiles (e.g., amines, thiols in proteins and DNA), which is a primary mechanism of their toxicity. The fluorine atom enhances the electrophilicity of the pyridine ring, making it more susceptible to nucleophilic aromatic substitution, but also influences the molecule's overall stability and biological activity.[19]

Safe Handling and Exposure Control: A Hierarchical Approach

A multi-layered approach to safety, known as the hierarchy of controls, is essential for minimizing exposure risk. Personal Protective Equipment (PPE) is the final line of defense, not

the first.



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Caption: The hierarchy of controls for managing chemical risk.

Step-by-Step Safe Handling Protocol

Objective: To safely handle and weigh chloromethyl fluoropyridines for experimental use.

1. Preparation (Administrative & Engineering Controls):

- Step 1.1: Read and fully understand the specific SDS for the isomer in use.
- Step 1.2: Ensure an eyewash station and safety shower are unobstructed and have been recently tested.[15]
- Step 1.3: Perform all handling operations within a certified chemical fume hood to control vapor and dust inhalation.[20]
- Step 1.4: Designate a specific area within the hood for the handling of this compound to prevent cross-contamination.

2. Personal Protective Equipment (PPE):

- Step 2.1: Don a flame-resistant lab coat, ensuring it is fully buttoned with sleeves rolled down.[21][22]
- Step 2.2: Wear chemical splash goggles that meet ANSI Z87.1 standards. For larger quantities or where splashing is a significant risk, a full face shield should be worn in addition to goggles.[22][23]
- Step 2.3: Wear two pairs of chemical-resistant gloves. Nitrile gloves are commonly recommended for handling halogenated organic compounds for incidental contact.[20] Check the manufacturer's compatibility chart for the specific solvent being used.
- Step 2.4: Ensure long pants and closed-toe shoes are worn.[24]

3. Handling and Dispensing:

- Step 3.1: Keep the container of the chemical tightly closed when not in use.[8][25]
- Step 3.2: Use non-sparking tools for handling solid materials to minimize ignition risk.[26]
- Step 3.3: Weigh the material in the fume hood. If weighing outside the hood is unavoidable, use a balance with a draft shield and perform a risk assessment.
- Step 3.4: Avoid creating dust if the material is a solid.[5]
- Step 3.5: After dispensing, securely reseal the container and wipe it down with a damp cloth before returning it to storage.

4. Post-Handling:

- Step 4.1: Decontaminate the work area thoroughly.
- Step 4.2: Remove PPE carefully, avoiding contact with the contaminated outer surfaces. Remove gloves last.

- Step 4.3: Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[5\]](#)[\[17\]](#)

Emergency Response Protocols

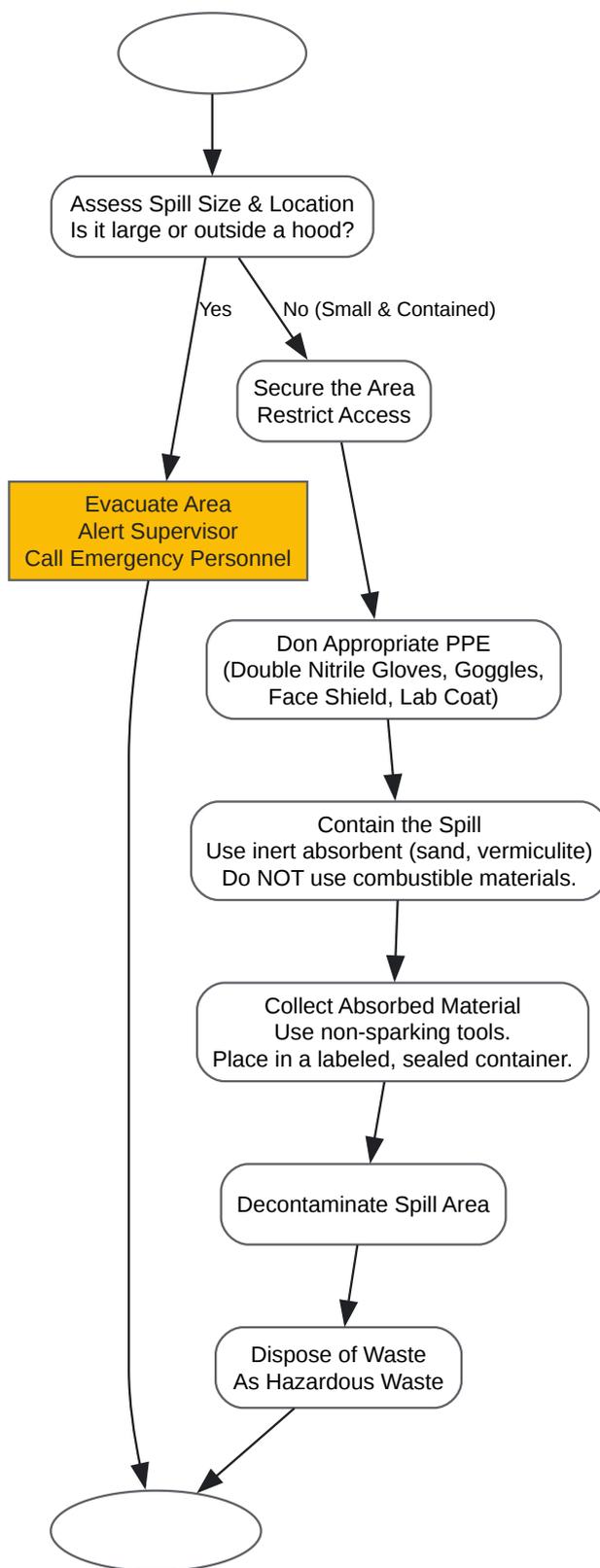
Rapid and correct response to an emergency is critical to mitigating harm.

First-Aid Measures

Exposure Route	Immediate Action Required
Inhalation	Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention. [5] [7] [18]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention. [5] [6] [25] [27]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [5] [6] [27] [28]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. Ingestion can cause severe internal burns. [3] [5] [7]

Spill Response Workflow

For small spills (<100 mL or 100g) in a fume hood, trained laboratory personnel may proceed with cleanup. For larger spills, evacuate the area and contact institutional emergency personnel.



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